

8-(N,N-Dimethylaminomethyl)guanosine CAS number and molecular weight

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Compound of Interest

Compound Name: 8-(N,N-Dimethylaminomethyl)guanosine

Cat. No.: B15594445

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An In-depth Technical Guide to 8-(N,N-Dimethylaminomethyl)guanosine

For Researchers, Scientists, and Drug Development Professionals

Abstract

8-(N,N-Dimethylaminomethyl)guanosine is a synthetic guanosine analogue that has garnered interest within the scientific community for its potential as an immunostimulatory agent. As a derivative of guanosine, it belongs to a class of molecules known to interact with the innate immune system. This technical guide provides a comprehensive overview of **8-(N,N-Dimethylaminomethyl)guanosine**, including its chemical properties, and known biological activities, with a focus on its role as an activator of Toll-like receptor 7 (TLR7). This document is intended to serve as a valuable resource for researchers and professionals in the fields of immunology, pharmacology, and drug development.

Chemical Properties and Identification

8-(N,N-Dimethylaminomethyl)guanosine, also referred to as 8-(Dimethylamino)guanosine, is a modified purine nucleoside. The core structure consists of a guanine base linked to a ribose sugar, with a dimethylaminomethyl group substituted at the 8th position of the guanine ring.

Table 1: Chemical and Physical Properties of **8-(N,N-Dimethylaminomethyl)guanosine**

Property	Value
CAS Number	7057-52-5
Molecular Formula	C ₁₂ H ₁₈ N ₆ O ₅
Molecular Weight	326.31 g/mol
IUPAC Name	2-amino-8-(dimethylaminomethyl)-9-[(2R,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]purin-6-one
Synonyms	8-(Dimethylamino)guanosine

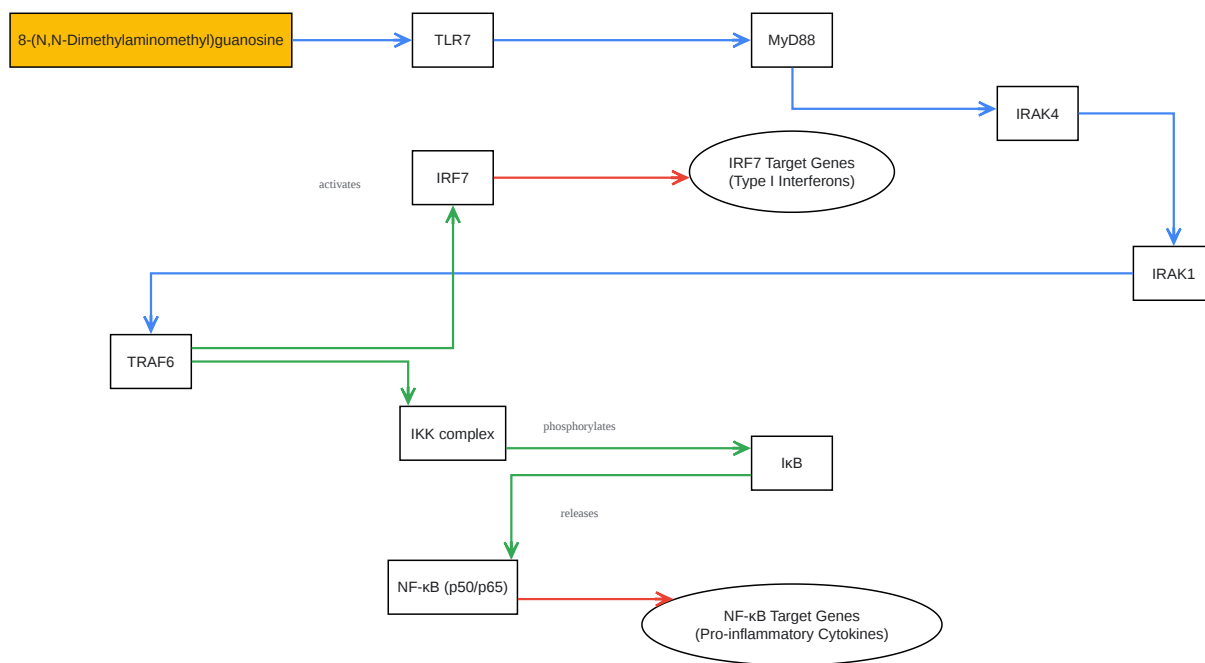
Biological Activity: A Toll-like Receptor 7 (TLR7) Agonist

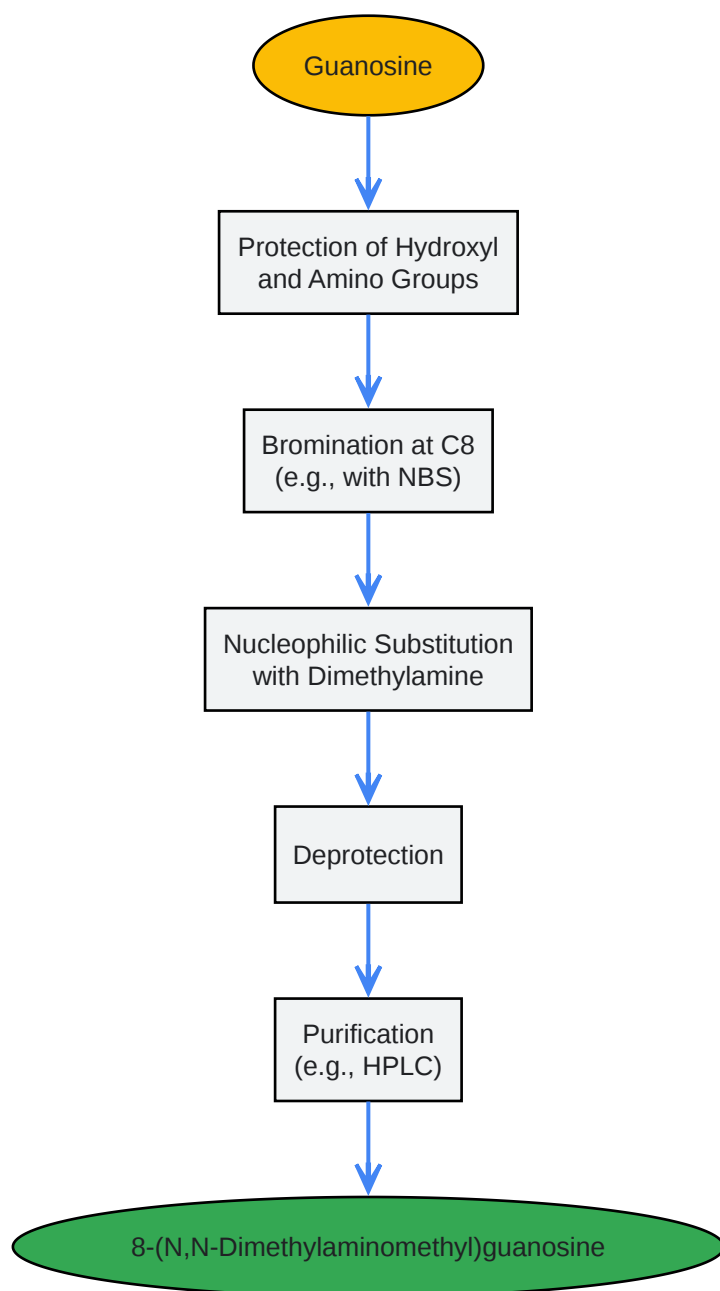
The primary biological function of **8-(N,N-Dimethylaminomethyl)guanosine** and similar guanosine analogues is their ability to act as agonists for Toll-like receptor 7 (TLR7).^[1] TLR7 is an endosomal receptor that plays a crucial role in the innate immune system by recognizing single-stranded RNA (ssRNA) from viruses and certain synthetic small molecules.

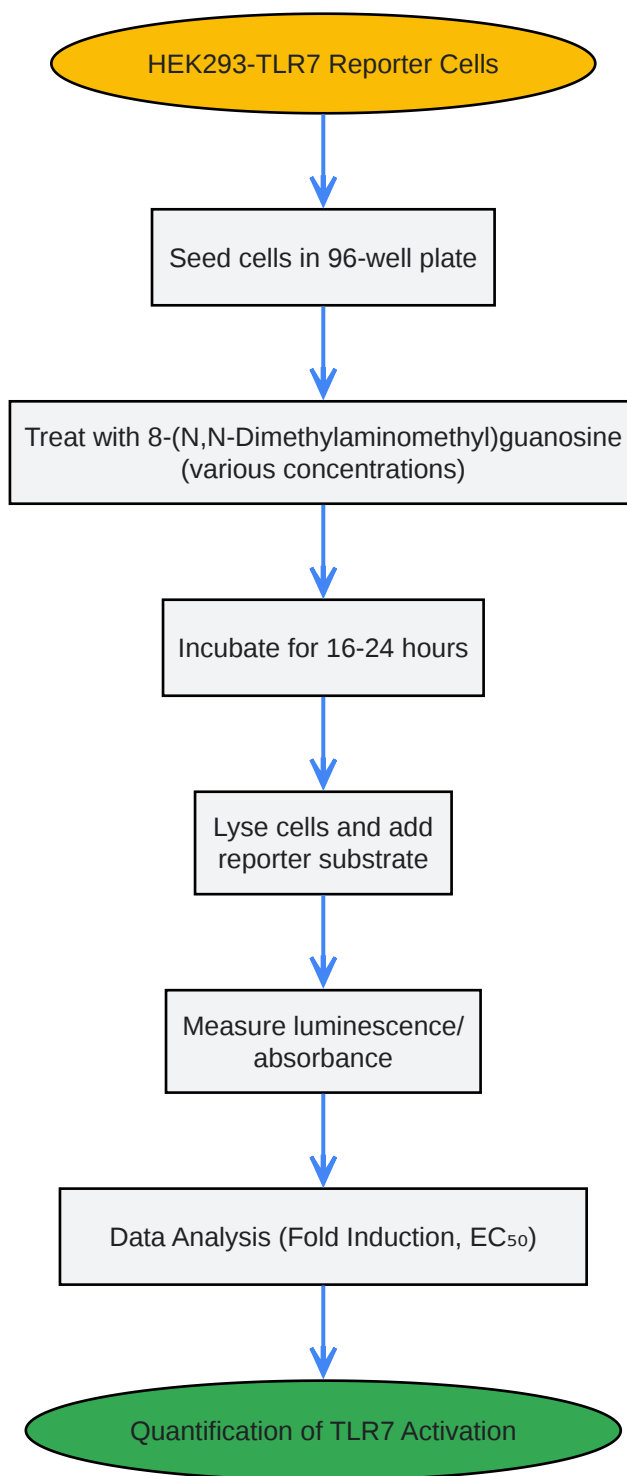
Activation of TLR7 initiates a signaling cascade that leads to the production of type I interferons (IFN- α/β) and other pro-inflammatory cytokines. This response is a key component of the antiviral defense mechanism. Several guanosine analogs have been shown to possess immunostimulatory activity, which is dependent on the activation of TLR7.^[1] In animal models, these compounds can induce type I interferons, resulting in antiviral effects.

Signaling Pathway

The activation of TLR7 by **8-(N,N-Dimethylaminomethyl)guanosine** is believed to follow the canonical TLR7 signaling pathway. The process begins with the binding of the agonist to the TLR7 protein within the endosome of immune cells, such as plasmacytoid dendritic cells (pDCs). This binding event triggers the dimerization of TLR7, leading to the recruitment of the adaptor protein MyD88. Subsequently, a signaling complex is formed involving IRAK4, IRAK1, and TRAF6, which ultimately activates the transcription factors NF- κ B and IRF7. The activation of these transcription factors results in the expression of genes encoding type I interferons and other inflammatory cytokines.







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References

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